

Benzyl 4-bromobutanoate molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Benzyl 4-bromobutanoate**

Cat. No.: **B159757**

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An In-depth Technical Overview of **Benzyl 4-bromobutanoate** For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data for **Benzyl 4-bromobutanoate**, a compound utilized in organic synthesis, particularly as an intermediate in the production of pharmaceuticals, agrochemicals, and fragrances.[\[1\]](#)

Physicochemical Properties

The fundamental molecular characteristics of **Benzyl 4-bromobutanoate** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C ₁₁ H ₁₃ BrO ₂ [1] [2]
Molecular Weight	257.12 g/mol [2] [3]
CAS Number	126430-46-4 [2] [4]
Appearance	Colorless liquid [1]
Boiling Point	314.3°C at 760 mmHg [1]
Density	1.364 g/cm ³ [1] [3]
Flash Point	143.9°C [1]
Refractive Index	1.54 [1]

Chemical Structure

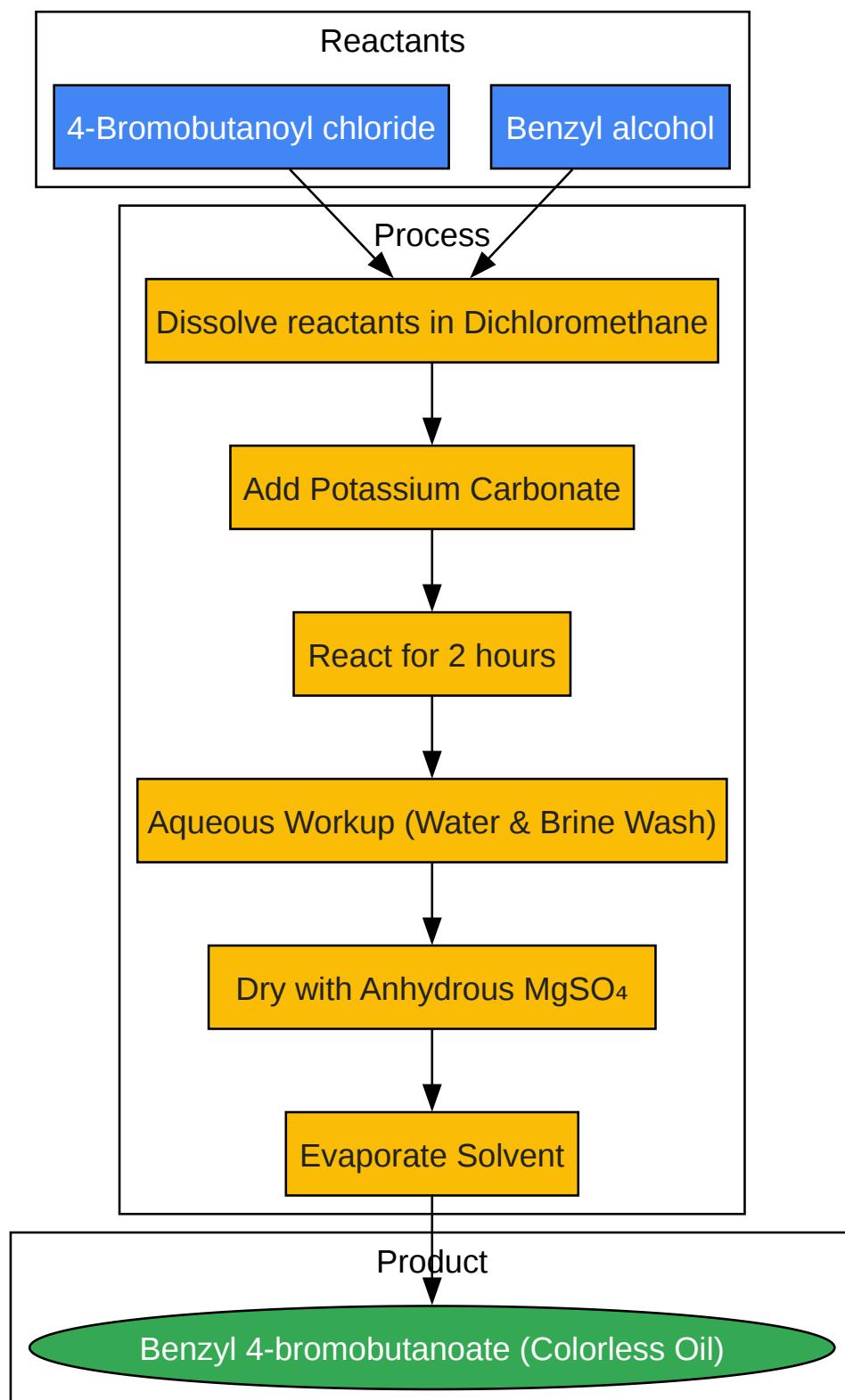
The molecular structure of **Benzyl 4-bromobutanoate** consists of a benzyl ester of 4-bromobutanoic acid. The connectivity of the atoms is illustrated in the diagram below.

Caption: 2D representation of **Benzyl 4-bromobutanoate**.

Experimental Protocol: Synthesis

A common laboratory synthesis method for **Benzyl 4-bromobutanoate** involves the reaction of 4-bromobutanoyl chloride with benzyl alcohol.[\[3\]](#)[\[5\]](#)

Workflow for Synthesis

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Caption: General workflow for the synthesis of **Benzyl 4-bromobutanoate**.

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References

- 1. Page loading... [wap.guidechem.com]
- 2. calpaclab.com [calpaclab.com]
- 3. BENZYL 4-BROMOBUTANOATE CAS#: 126430-46-4 [m.chemicalbook.com]
- 4. Benzyl 4-bromobutanoate | C11H13BrO2 | CID 3832489 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. BENZYL 4-BROMOBUTANOATE | 126430-46-4 [chemicalbook.com]
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